

Initial safety and handling precautions for Sodium tetrachloroaurate(III) hydrate

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Compound of Interest

Compound Name: Sodium tetrachloroaurate(III)
hydrate

Cat. No.: B1603453

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Sodium tetrachloroaurate(III) hydrate** ($\text{Na}[\text{AuCl}_4] \cdot x\text{H}_2\text{O}$), a compound frequently utilized in chemical synthesis, nanoparticle formulation, and various applications within drug development. Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Classification

Sodium tetrachloroaurate(III) hydrate is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.^[1] Ingestion is also a potential route of exposure. The compound is corrosive and can cause severe skin burns and eye damage.^{[2][3]} It is also harmful if swallowed and may cause respiratory irritation.^{[3][4]}

GHS Hazard Statements:

- H290: May be corrosive to metals.^[4]
- H302: Harmful if swallowed.^[4]
- H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.^{[3][4]}

- H317: May cause an allergic skin reaction.
- H318/H319: Causes serious eye damage / Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[4]
- H412: Harmful to aquatic life with long lasting effects.[2]

Hazard Pictograms:

Quantitative Data Summary

While specific quantitative toxicological data such as LD50 and LC50 values for **Sodium tetrachloroaurate(III) hydrate** are not readily available in published literature, the following physical and chemical properties have been documented.[5]

| Property | Value | Reference |
|---------------------|---|-----------|
| Molecular Formula | NaAuCl ₄ ·xH ₂ O (commonly dihydrate) | [4] |
| Molecular Weight | 397.8 g/mol (for dihydrate) | [4] |
| Appearance | Yellow to orange crystalline powder | [1] |
| Melting Point | 100°C (decomposes) | [1] |
| Density | 0.8 g/cm ³ | [1] |
| Solubility in Water | 150 g/100 mL at 10°C | [1] |
| Odor | Faint chlorine odor | [1] |

Experimental Protocols: Safe Handling and Use

Adherence to the following protocols is critical when working with **Sodium tetrachloroaurate(III) hydrate**.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of the solid compound and its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[6]
- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes and dust.[6]
- Skin Protection: A lab coat, chemical-resistant apron, or coveralls should be worn.[6] Impermeable gloves (e.g., nitrile, neoprene) must be worn for all contact.[1]
- Respiratory Protection: In situations where dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator with appropriate cartridges for acid gas/chlorine is required.[7]

3.2. Protocol for Weighing and Solution Preparation

Sodium tetrachloroaurate(III) hydrate is hygroscopic (absorbs moisture from the air) and light-sensitive.[8]

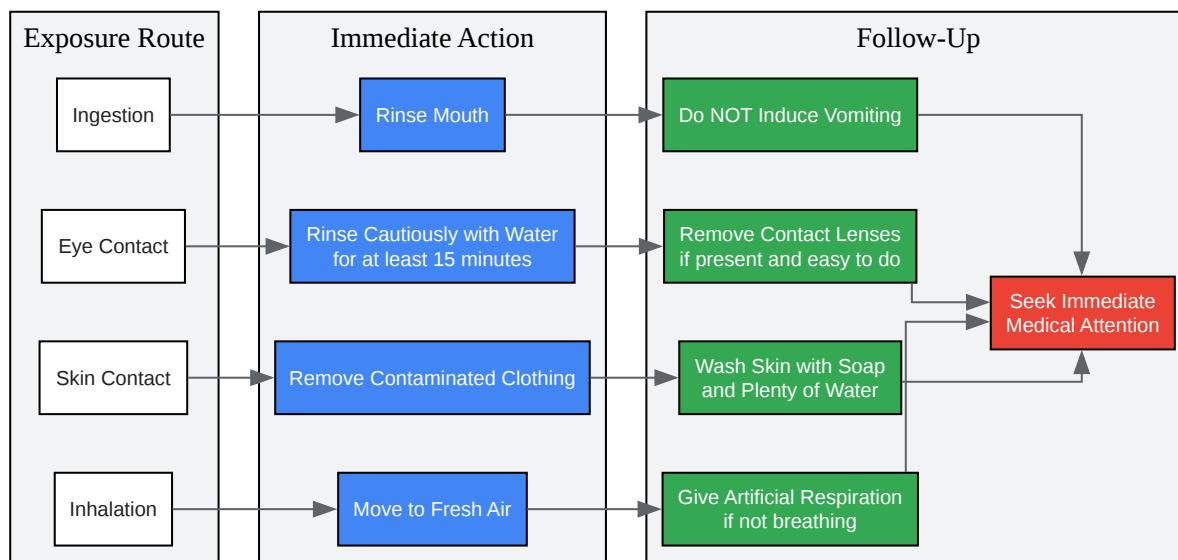
- Preparation: Before weighing, ensure all glassware (e.g., beaker, flask) is clean and dry. It is advisable to oven-dry glassware and allow it to cool in a desiccator.
- Weighing:
 - Conduct all weighing operations within a chemical fume hood.
 - To minimize exposure to air, use a stoppered weighing bottle.
 - Tare the balance with the empty, sealed weighing bottle.
 - Quickly add the desired amount of **Sodium tetrachloroaurate(III) hydrate** to the bottle and reseal it.
 - Record the mass.
- Dissolution:
 - In the fume hood, add the solvent (e.g., deionized water) to a suitable flask.

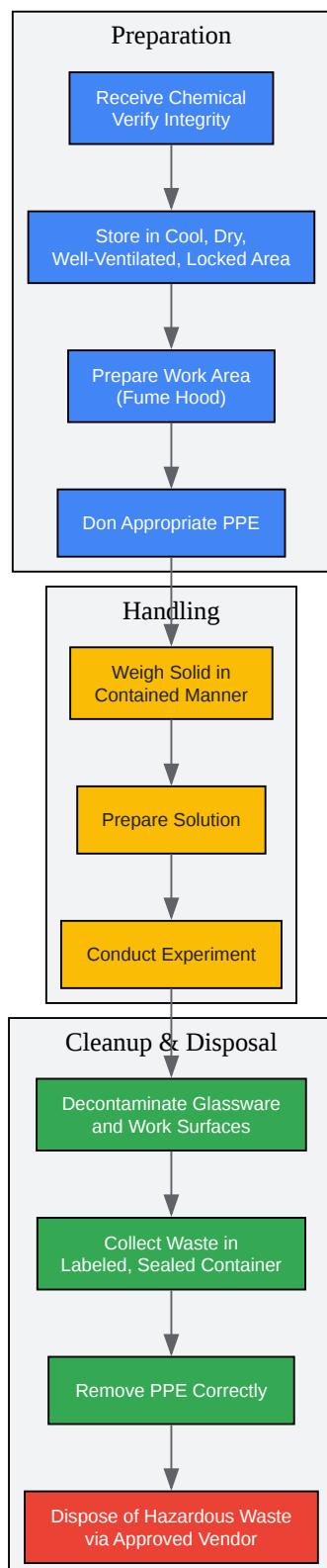
- Carefully and slowly add the weighed solid to the solvent while stirring to facilitate dissolution.
- Keep the container covered as much as possible during dissolution to prevent contamination and exposure.
- Storage of Solutions: Store prepared solutions in clearly labeled, tightly sealed, light-protecting (amber) containers.

Storage and Disposal

- Storage: Store **Sodium tetrachloroaurate(III) hydrate** in its original, tightly sealed, corrosion-resistant container in a cool, dry, and well-ventilated area.[2][4] It should be stored away from incompatible materials such as organic solvents, acids, bases, ammonia, and zinc.[1] The storage area should be locked.[4]
- Disposal: All waste containing **Sodium tetrachloroaurate(III) hydrate** must be treated as hazardous waste.[9] Collect all solid and liquid waste in clearly labeled, sealed containers.[9] Dispose of the waste through a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.[4] Do not allow the material to enter drains or the environment.[1]

Emergency Procedures and First Aid





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- To cite this document: BenchChem. [Initial safety and handling precautions for Sodium tetrachloroaurate(III) hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603453#initial-safety-and-handling-precautions-for-sodium-tetrachloroaurate-iii-hydrate>]

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